

The Chemistry of Triphenylbismuth Diacetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Triphenylbismuth Diacetate*

Cat. No.: *B2386477*

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Triphenylbismuth diacetate, an organobismuth(V) compound, has emerged as a versatile and powerful reagent in modern organic synthesis. Its utility spans a range of applications, from a catalyst in various transformations to a key reagent in pharmaceutical development and material science.^[1] This technical guide provides an in-depth review of the chemistry of **triphenylbismuth diacetate**, focusing on its synthesis, core reactivity, and detailed experimental protocols for its application in key chemical transformations.

Core Properties and Synthesis

Triphenylbismuth diacetate is a stable, crystalline solid, typically appearing as white to yellow crystals.^[1] It is valued for its ability to act as an efficient phenyl-transfer agent under mild conditions.

Table 1: Physicochemical Properties of **Triphenylbismuth Diacetate**^[2]

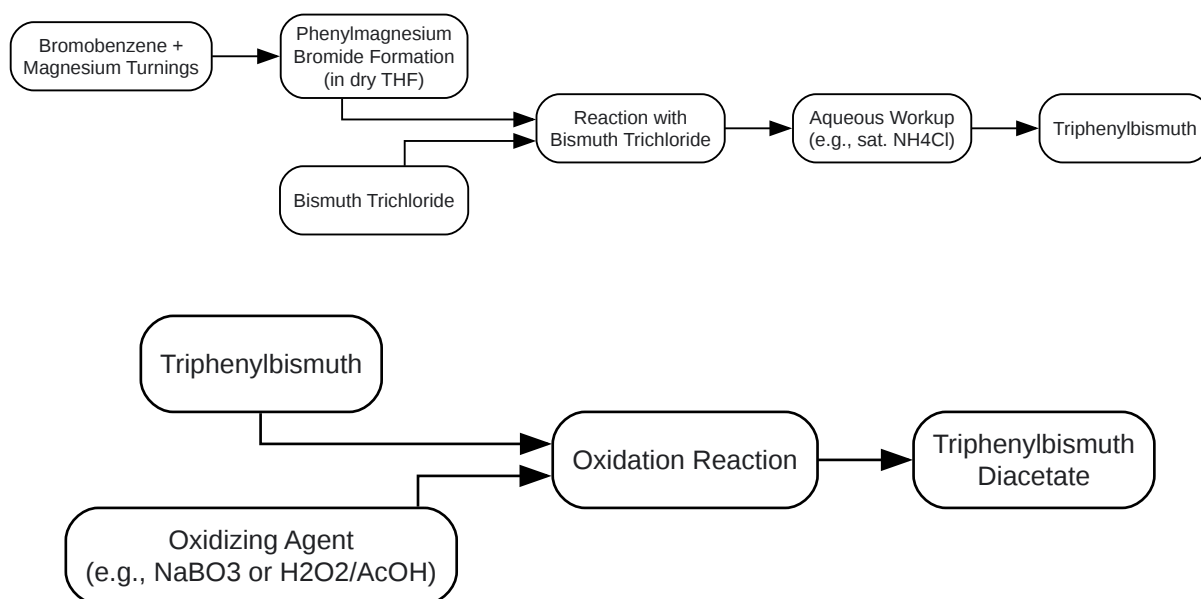
Property	Value
Molecular Formula	C ₂₂ H ₂₁ BiO ₄
Molecular Weight	558.38 g/mol
Appearance	White to yellow powder or crystals
Melting Point	~170 °C (decomposes)
CAS Number	7239-60-3

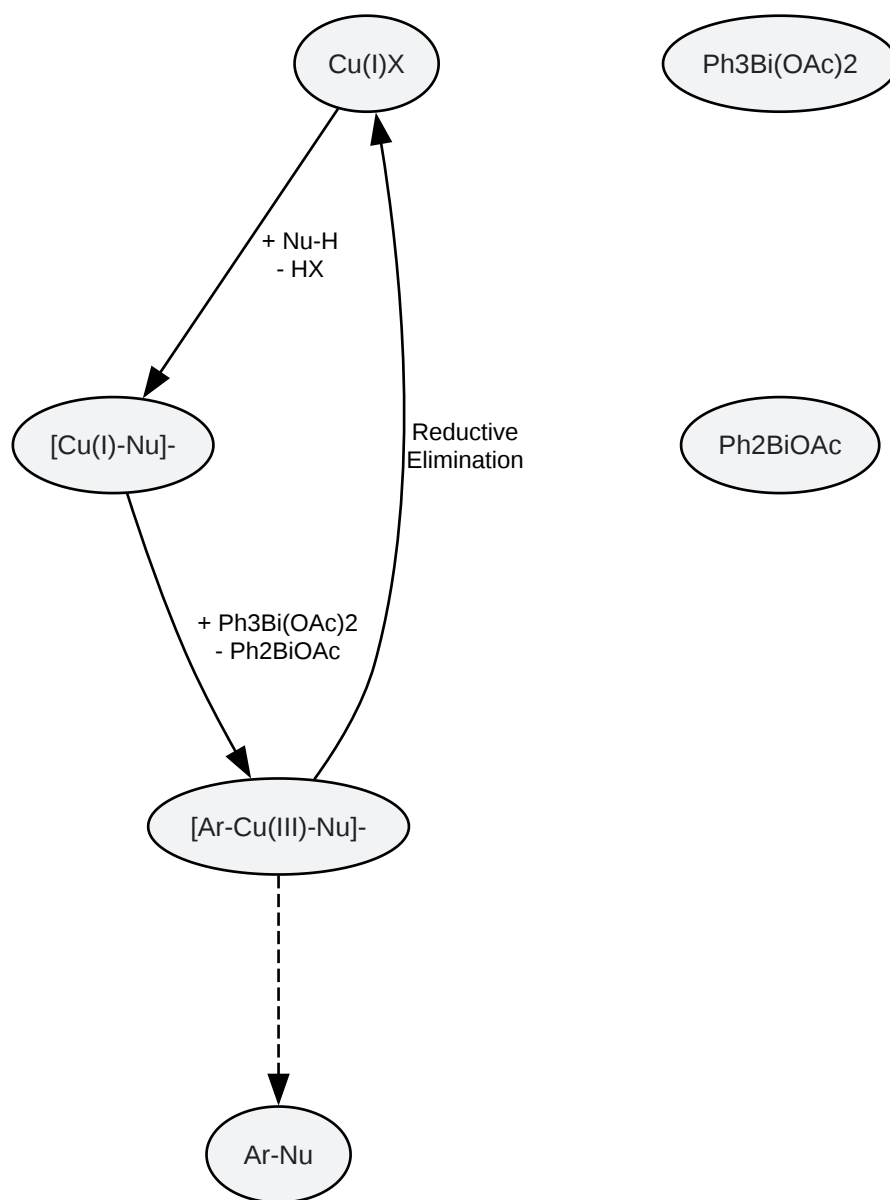
The synthesis of **triphenylbismuth diacetate** typically proceeds through a two-step process: the preparation of the precursor, triphenylbismuth(III), followed by its oxidation to the pentavalent diacetate.

Experimental Protocol: Synthesis of Triphenylbismuth

The synthesis of triphenylbismuth is commonly achieved via a Grignard reaction between phenylmagnesium bromide and bismuth trichloride.^[3]

Workflow for the Synthesis of Triphenylbismuth





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